

# Application Notes and Protocols for BMT-108908

## Dissolution in DMSO

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### Compound of Interest

Compound Name: BMT-108908

Cat. No.: B13434104

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## Introduction

**BMT-108908** is a potent and selective negative allosteric modulator (NAM) of the NR2B subtype of the N-methyl-D-aspartate (NMDA) receptor.[1] As a critical tool in neuroscience research, proper handling and dissolution of **BMT-108908** are paramount for obtaining accurate and reproducible experimental results. These application notes provide a detailed protocol for the dissolution of **BMT-108908** in dimethyl sulfoxide (DMSO), along with information on storage, stability, and typical experimental concentrations.

## Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **BMT-108908** is essential for its effective use in experimental settings.

Property	Value
Chemical Formula	C <sub>22</sub> H <sub>25</sub> FN <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	368.45 g/mol <a href="#">[1]</a>
Appearance	Solid powder
Solubility in DMSO	Approx. 0.3 mg/mL (0.78 mM)
Storage (Dry)	Short-term (days to weeks): 0 - 4°C, dark. Long-term (months to years): -20°C, dark. <a href="#">[1]</a>
Storage (Stock Solution)	Short-term (days to weeks): 0 - 4°C. Long-term (months): -20°C. <a href="#">[1]</a>

## Experimental Protocols

### Protocol 1: Preparation of a BMT-108908 Stock Solution in DMSO

This protocol details the steps for preparing a concentrated stock solution of **BMT-108908** in DMSO.

Materials:

- **BMT-108908** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile tips

Procedure:

- Weighing: Accurately weigh the desired amount of **BMT-108908** powder using a calibrated analytical balance in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of anhydrous, sterile DMSO to the tube to achieve the desired concentration. Based on available data, a concentration of 0.3 mg/mL is a reasonable starting point.
- Dissolution:
  - Cap the tube tightly.
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- Aliquoting and Storage:
  - For long-term storage and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C for several months. For short-term storage (days to weeks), aliquots can be kept at 4°C.

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for in vitro experiments.

Materials:

- **BMT-108908** stock solution in DMSO (from Protocol 1)
- Sterile phosphate-buffered saline (PBS) or cell culture medium
- Sterile tubes for dilution

- Pipettes and sterile tips

#### Procedure:

- Thawing: If the stock solution is frozen, thaw it at room temperature.
- Dilution:
  - It is crucial to avoid precipitation of the compound upon dilution. Therefore, it is recommended to perform a serial dilution.
  - First, dilute the DMSO stock solution in your aqueous buffer or cell culture medium to an intermediate concentration.
  - Then, perform the final dilution to the desired experimental concentration.
  - Important: The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.5%, to avoid solvent-induced cytotoxicity.
- Mixing: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing to prevent protein denaturation in the medium.
- Application: Add the final working solution to your cell cultures. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

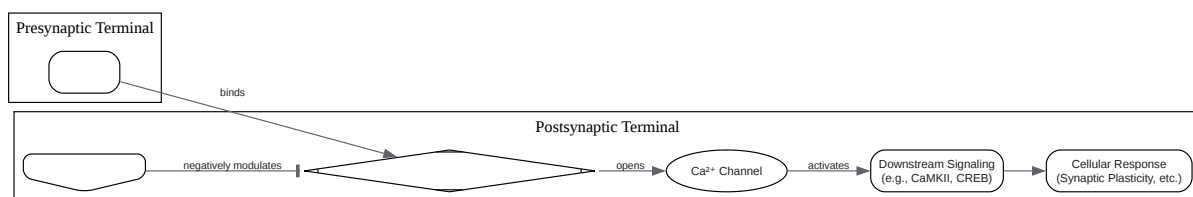
## Typical Experimental Concentrations

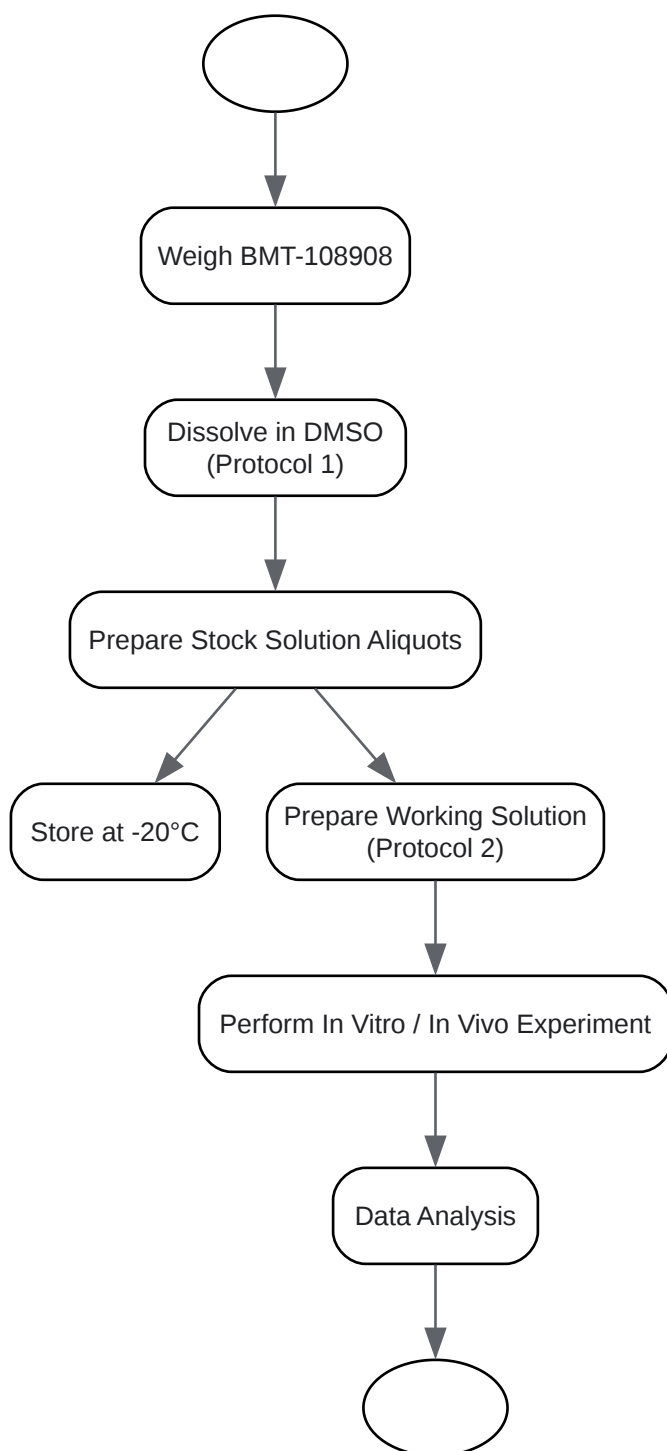
The optimal concentration of **BMT-108908** will vary depending on the specific experimental setup. The following table provides a summary of concentrations reported in the literature.

Experiment Type	Concentration/Dose	Notes
In Vitro	IC <sub>50</sub> : 4.2 nM	Inhibition of human NR1A/2B receptor function.[2]
In Vivo	0.3 and 1 mg/kg (i.v.)	Doses used in mice to determine ex vivo GluN2B receptor occupancy.[2]
MED: 0.56 mg/kg (i.v.)	Minimum effective dose in the mouse forced swim test.[2]	
≥ 275 nM (plasma)	Plasma concentrations associated with cognitive impairment in nonhuman primates.[3][4]	

## Signaling Pathway and Experimental Workflow

To provide a clearer understanding of the mechanism of action and the experimental process, the following diagrams have been created.





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